3'-Chloro-3-(4-chlorophenyl)propiophenone CAS 898787-88-7 properties

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Compound of Interest	
Compound Name:	*3'-Chloro-3-(4-chlorophenyl)propiophenone*
CAS No.:	*898787-88-7*
Cat. No.:	*B3023820*

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Technical Monograph: **3'-Chloro-3-(4-chlorophenyl)propiophenone** (CAS 898787-88-7)[1][2]

Executive Summary & Chemical Identity

3'-Chloro-3-(4-chlorophenyl)propiophenone (CAS 898787-88-7) is a specialized organic intermediate belonging to the dihydrochalcone class.[2] Structurally, it consists of a central propanone chain flanked by two chlorinated phenyl rings: a 3-chlorophenyl group at the ketone side (position 1) and a 4-chlorophenyl group at the alkyl terminus (position 3).

This molecule serves as a critical privileged scaffold in medicinal chemistry, particularly for the synthesis of 1,3-diarylpropane derivatives. These motifs are foundational in the development of Central Nervous System (CNS) agents (e.g., SSRIs, SNRIs) and kinase inhibitors, offering a versatile backbone for stereoselective transformations.

Chemical Identity Table

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Property	Data
CAS Number	898787-88-7
Systematic Name	1-(3-chlorophenyl)-3-(4-chlorophenyl)propan-1-one
Synonyms	3-chloro-4'-chloro-dihydrochalcone; 3-(4-chlorophenyl)-1-(3-chlorophenyl)-1-propanone
Molecular Formula	$C_{15}H_{12}Cl_2O$
Molecular Weight	279.16 g/mol
SMILES	Clc1cccc(c1)C(=O)CCc2ccc(Cl)cc2
InChI Key	(Predicted) PQWGFUFROKIJBO-UHFFFAOYSA-N (Analogous)
Physical State	Solid (Crystalline powder)
Solubility	Soluble in DCM, Ethyl Acetate, DMSO; Insoluble in Water

Synthetic Pathways & Manufacturing Protocols

The synthesis of **3'-Chloro-3-(4-chlorophenyl)propiophenone** requires high regioselectivity to ensure the chlorine atoms are correctly positioned on the 3' and 4 positions of the respective rings. The Claisen-Schmidt Condensation followed by Selective Reduction is the industry-standard protocol due to its high yield and purity profile compared to Friedel-Crafts acylation, which often suffers from isomer mixtures.

Pathway A: The Chalcone Route (Preferred)

This two-step sequence first constructs the carbon skeleton via an aldol-type condensation, followed by the specific reduction of the alkene.

Step 1: Claisen-Schmidt Condensation

- Reactants: 3'-Chloroacetophenone (1.0 eq), 4-Chlorobenzaldehyde (1.0 eq).

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- Catalyst: Sodium Hydroxide (NaOH) or Potassium Hydroxide (KOH) in Ethanol.
- Mechanism: Base-catalyzed enolate formation of the acetophenone, followed by nucleophilic attack on the aldehyde carbonyl and dehydration.
- Intermediate: (E)-1-(3-chlorophenyl)-3-(4-chlorophenyl)prop-2-en-1-one (Chalcone).

Step 2: Selective Hydrogenation

- Reactants: Chalcone Intermediate.
- Reagents: H_2 (1 atm) or Formic Acid/Triethylamine (Transfer Hydrogenation).
- Catalyst: Pd/C (5-10% loading) or Wilkinson's Catalyst (for homogeneous reduction).
- Critical Control Point: The reduction must be stopped after the alkene saturation to prevent the reduction of the carbonyl group (to alcohol) or the hydrogenolysis of the chlorine atoms (dehalogenation).
  - Note: Using Wilkinson's Catalyst ($RhCl(PPh_3)_3$) is superior for preserving the carbonyl and halogen functionalities compared to Pd/C.

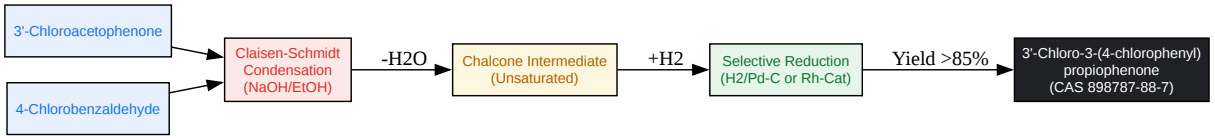
Experimental Protocol: Step-by-Step

- Condensation:
  - Dissolve 3'-Chloroacetophenone (15.4 g, 100 mmol) and 4-Chlorobenzaldehyde (14.1 g, 100 mmol) in Ethanol (100 mL).
  - Cool to 0-5°C. Add aq. NaOH (10%, 20 mL) dropwise over 30 mins.
  - Stir at room temperature for 4-6 hours. A heavy precipitate (Chalcone) will form.
  - Filter the solid, wash with cold ethanol/water (1:1), and dry. Yield: ~85-90%.
- Reduction (Transfer Hydrogenation Method):
  - Suspend the Chalcone (10 g) in Toluene (50 mL).

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- Add Wilkinson's Catalyst (0.5 mol%).
- Heat to 60°C and slowly add Formic Acid (2.0 eq) and Triethylamine (2.0 eq).
- Monitor by TLC/HPLC for disappearance of the alkene peak.
- Workup: Cool, wash with water, dry organic layer over $MgSO_4$, and concentrate.
- Purification: Recrystallization from n-Hexane/Ethyl Acetate.

Pathway Visualization (DOT)



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Figure 1: Synthetic workflow for CAS 898787-88-7 via the Chalcone Route.

Applications in Drug Discovery

3'-Chloro-3-(4-chlorophenyl)propiophenone is a high-value building block rather than a final API. Its unique 1,3-substitution pattern makes it an ideal precursor for several classes of bioactive molecules.

A. Synthesis of Chiral 1,3-Diarylpropanamines

This molecule is the direct ketone precursor to gamma-aryl amines, a scaffold found in potent SSRIs (Selective Serotonin Reuptake Inhibitors).

- Transformation: Reductive amination with methylamine or dimethylamine.
- Result: Analogs of Dapoxetine or Fluoxetine (where the ether linkage is replaced or modified). The presence of two chlorine atoms modulates the metabolic stability (blocking para-hydroxylation) and lipophilicity (LogP).

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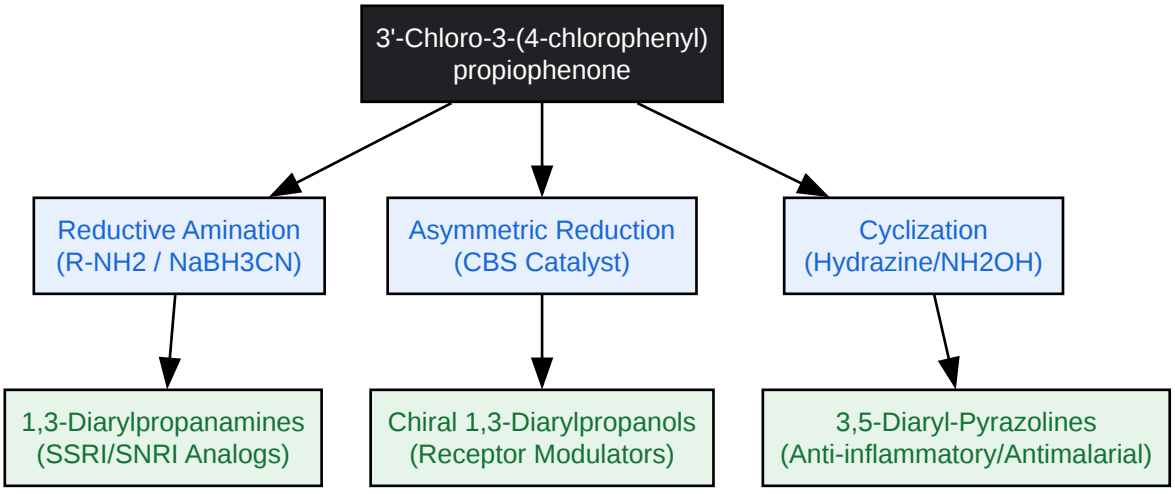
B. Synthesis of 1,3-Diarylpropanols

- Transformation: Asymmetric reduction using Corey-Bakshi-Shibata (CBS) catalysts.[3]
- Result: Chiral alcohols that serve as intermediates for ether-linked drugs or as direct receptor modulators.

C. Heterocyclic Construction

- Transformation: Reaction with hydrazines or hydroxylamines.
- Result: Formation of 3,5-diaryl-pyrazolines or isoxazolines. These heterocycles are heavily researched for anti-inflammatory (COX-2 inhibition) and antimalarial properties.

Application Logic Tree (DOT)



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Figure 2: Downstream applications of CAS 898787-88-7 in medicinal chemistry.

Safety & Handling (MSDS Highlights)

As a halogenated ketone, this compound should be handled with standard organic safety protocols.

- GHS Classification:

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- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

- Storage: Store in a cool, dry place (2-8°C recommended for long-term stability) under an inert atmosphere (Argon/Nitrogen) to prevent slow oxidation or hydrolysis.
- Disposal: Incineration in a chemical combustor equipped with an afterburner and scrubber (due to Cl content).

References

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